

Comprehensive Safety and Handling Guide for 2,6-Dimethyl-2-heptanol

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Compound of Interest

Compound Name: 2,6-Dimethyl-2-heptanol

Cat. No.: B077958

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **2,6-Dimethyl-2-heptanol**, tailored for research and drug development professionals.

Chemical and Physical Properties

Understanding the physical and chemical properties of **2,6-Dimethyl-2-heptanol** is fundamental to its safe handling. This substance is a colorless to light yellow liquid.^{[1][2]}

Property	Value	Source
Molecular Formula	C ₉ H ₂₀ O	^{[2][3]}
Molecular Weight	144.25 g/mol	^{[2][3]}
Boiling Point	178 - 180 °C	^[2]
Melting Point	-10 °C	^[1]
Density	~0.81 - 0.822 g/cm ³	^{[1][2][4]}
Flash Point	63 °C (145.4 °F)	^{[1][5]}
Vapor Pressure	18.5 Pa at 20°C	^[1]

Hazard Identification and Personal Protective Equipment (PPE)

2,6-Dimethyl-2-heptanol is a combustible liquid that poses several health risks.^{[6][7]} It is crucial to use appropriate PPE to mitigate exposure.

Primary Hazards:

- Skin Irritation: Causes skin irritation.^{[5][8]}
- Eye Irritation: Causes serious eye irritation, and may lead to chemical conjunctivitis and corneal damage.^{[5][8][9]}
- Respiratory Irritation: Inhalation can cause respiratory tract irritation.^{[5][9]}
- Ingestion: May cause gastrointestinal irritation.^{[5][9]}
- Flammability: Classified as a combustible liquid.^{[6][7]}

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale and Source
Eye and Face Protection	Chemical safety goggles or a face shield.	To protect against splashes that can cause serious eye irritation.[5][6][10] Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[5]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[10] Wear appropriate protective clothing to prevent skin exposure.[5]	To prevent skin irritation from direct contact.[5][8]
Respiratory Protection	An organic vapor respirator may be required if ventilation is inadequate or airborne concentrations are high.[6] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[5]	To prevent irritation of the respiratory tract from inhalation of vapors.[5][9]
Body Protection	Laboratory coat or coveralls.	To protect against incidental skin contact and contamination of personal clothing.[11]
Footwear	Closed-toe shoes, preferably chemical-resistant.	To protect feet from potential spills.[12]

Operational and Handling Procedures

Adherence to proper handling and storage protocols is essential for maintaining a safe laboratory environment.

Handling:

- Ventilation: Always handle **2,6-Dimethyl-2-heptanol** in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[\[5\]](#)[\[9\]](#)
- Avoid Contact: Take all necessary precautions to avoid contact with eyes, skin, and clothing.[\[9\]](#)
- Hygiene: Wash hands thoroughly after handling the chemical.[\[5\]](#)[\[9\]](#) Do not eat, drink, or smoke in the work area.[\[6\]](#)[\[8\]](#)
- Ignition Sources: Keep the substance away from heat, sparks, open flames, and other sources of ignition.[\[5\]](#)[\[7\]](#)[\[9\]](#) Use spark-proof tools when handling.[\[5\]](#)[\[9\]](#)
- Grounding: All equipment used when handling the product must be grounded to prevent static discharges.[\[7\]](#)
- Contaminated Clothing: Remove contaminated clothing immediately and wash it before reuse.[\[5\]](#)[\[9\]](#)

Storage:

- Container: Store in a tightly closed container.[\[5\]](#)[\[9\]](#)
- Location: Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[\[5\]](#)[\[9\]](#)
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible in the storage and handling areas.[\[5\]](#)[\[9\]](#)

Emergency and First Aid Protocols

In the event of exposure or a spill, immediate and appropriate action is critical.

First Aid Measures:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.[\[5\]](#)

- Skin Contact: Remove contaminated clothing and shoes. Flush the skin with plenty of water for at least 15 minutes. Seek medical aid if irritation develops or persists.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical attention immediately.[6]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical aid.[5]

Accidental Release Measures:

- Eliminate Ignition Sources: Remove all sources of ignition from the immediate area (e.g., no smoking, flares, sparks, or flames).[6][9]
- Ventilate: Ensure adequate ventilation of the spill area.[6]
- Containment: For small spills, use an inert absorbent material such as vermiculite, sand, or earth to absorb the spill.[5][9] For large spills, dike the material to prevent it from spreading. [6]
- Collection: Place the absorbed material into a suitable, labeled container for disposal.[5][9]
- Cleanup: Clean the spill surface to remove any residual contamination.[6] Avoid runoff into storm sewers and ditches.[5][9]

Disposal Plan

Proper disposal of **2,6-Dimethyl-2-heptanol** is imperative to prevent environmental contamination and comply with regulations.

Procedure:

- Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[5]

- Regulations: Consult federal, state, and local hazardous waste regulations to ensure complete and accurate classification and disposal.[5]
- Containerization: Collect waste in a suitable, properly labeled, and closed container.
- Disposal: Dispose of the contents and container in accordance with all local, regional, national, and international regulations.[7] Do not dispose of it in drains or waterways.[5]

Workflow for Handling and Disposal

The following diagram illustrates the standard workflow for the safe handling and disposal of **2,6-Dimethyl-2-heptanol**.

Workflow for Handling and Disposal of 2,6-Dimethyl-2-heptanol

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Caption: Standard operating procedure for **2,6-Dimethyl-2-heptanol** from preparation to disposal.

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